

Personal protective equipment for handling (2-Methoxypyridin-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Methoxypyridin-3-yl)methanol

Cat. No.: B038893

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Essential Safety and Handling Guide for (2-Methoxypyridin-3-yl)methanol

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **(2-Methoxypyridin-3-yl)methanol**. Adherence to these procedures is critical for ensuring personal safety and proper logistical management of this chemical.

Hazard Summary

(2-Methoxypyridin-3-yl)methanol is a chemical that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals has identified the following hazards associated with this compound.[\[1\]](#)

Hazard Class	GHS Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed [1]
Skin corrosion/irritation	H315: Causes skin irritation [1]
Serious eye damage/eye irritation	H319: Causes serious eye irritation [1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation [1]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **(2-Methoxypyridin-3-yl)methanol**, the following personal protective equipment is mandatory.

Eye and Face Protection:

- Wear chemical safety goggles that meet the standards of EN 166 (EU) or NIOSH (US).
- A face shield should be used in situations where splashing is a significant risk.

Skin Protection:

- Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before each use. Use proper glove removal technique to avoid skin contact.
- Protective Clothing: A flame-retardant lab coat or chemical-resistant apron should be worn. Ensure clothing provides full coverage of the arms.

Respiratory Protection:

- All handling of **(2-Methoxypyridin-3-yl)methanol** that may generate dust, mists, or vapors should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- If a fume hood is not available or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational and Disposal Plans

Handling Procedures:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. All personnel involved must be trained on the specific hazards of **(2-Methoxypyridin-3-yl)methanol**.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not breathe dust, fumes, gas, mist, vapors, or spray.
- **Spill Management:** In the event of a spill, evacuate the area and eliminate all ignition sources. Use an inert absorbent material, such as sand or vermiculite, to contain the spill. Place the absorbed material into a sealed, labeled container for hazardous waste disposal.

Storage:

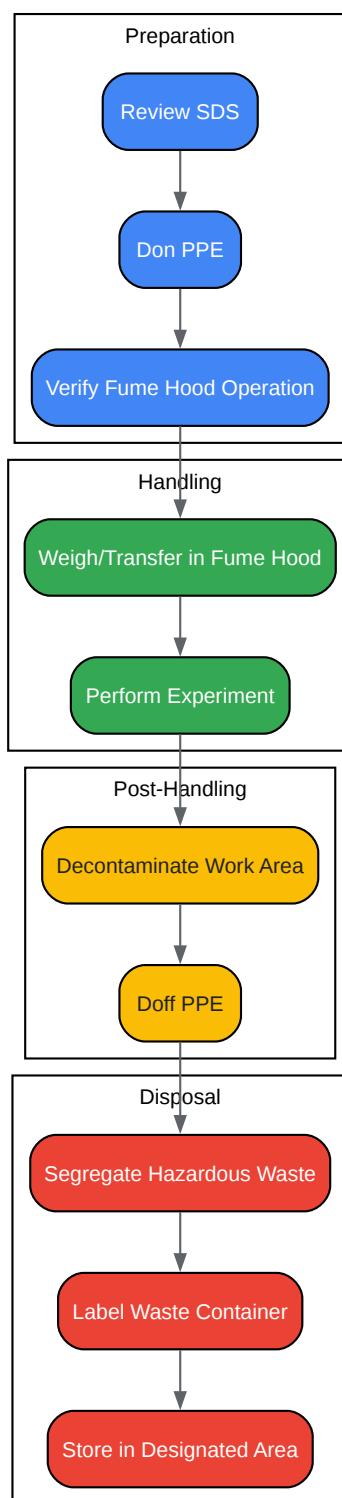
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store separately from incompatible materials, such as strong oxidizing agents.

Disposal:

- Dispose of **(2-Methoxypyridin-3-yl)methanol** and any contaminated materials as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Use a licensed professional waste disposal service to ensure proper disposal.

Safe Handling Workflow

Safe Handling Workflow for (2-Methoxypyridin-3-yl)methanol

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Caption: Workflow for the safe handling of **(2-Methoxypyridin-3-yl)methanol**.

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References

- 1. (2-Methoxypyridin-3-yl)methanol | C7H9NO2 | CID 10630565 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling (2-Methoxypyridin-3-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038893#personal-protective-equipment-for-handling-2-methoxypyridin-3-yl-methanol]

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